

# Stability of Catharanthine Tartrate in different solvents and temperatures

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Catharanthine Tartrate

Cat. No.: B15577702

[Get Quote](#)

## Technical Support Center: Stability of Catharanthine Tartrate

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability of **catharanthine tartrate** in various solvents and at different temperatures. The following frequently asked questions (FAQs) and troubleshooting guides are designed to address common issues encountered during experimental procedures.

### Frequently Asked Questions (FAQs)

1. What are the recommended storage conditions for solid **Catharanthine Tartrate**?

For long-term storage, it is recommended to store solid **catharanthine tartrate** at temperatures between 2°C and 8°C in a well-closed container. Some suppliers recommend -20°C for optimal long-term stability, with one indicating stability for at least four years at this temperature<sup>[1]</sup>. For short-term transit (up to two weeks), ambient temperatures are generally acceptable<sup>[2]</sup>.

2. What solvents are suitable for dissolving **Catharanthine Tartrate**?

**Catharanthine tartrate** is soluble in a variety of organic solvents. Commonly used solvents include:

- Dimethyl sulfoxide (DMSO)<sup>[1][3]</sup>

- Dimethylformamide (DMF)[1]
- Ethanol[4][5]
- Methanol[5]
- Pyridine[5]

### 3. How stable is **Catharanthine Tartrate** in solution?

Prepared solutions of **catharanthine tartrate** have limited stability and it is recommended to use them on the same day they are prepared[5]. If storage is necessary, it is advisable to store aliquots in tightly sealed vials at -20°C for up to two weeks or at -80°C for up to one year to minimize degradation[3][5].

### 4. What is the expected stability of **Catharanthine Tartrate** at different pH values?

Catharanthine, as an indole alkaloid, generally exhibits enhanced solubility and stability in acidic conditions due to the formation of the corresponding salt[6][7][8]. While specific quantitative data on its stability across a wide pH range is not readily available in published literature, acidic environments (low pH) are generally preferred for its handling and extraction to minimize degradation[1]. Some procedures utilize a slightly alkaline pH (around 8.3) for extraction, suggesting some degree of stability at this pH as well[1][6].

### 5. Is **Catharanthine Tartrate** sensitive to light or oxidation?

Yes, catharanthine is susceptible to oxidation, which is a critical step in its synthetic conversion to vinblastine[3][6]. Additionally, studies have shown that it can be oxidized in the presence of near-ultraviolet light, indicating a potential for photodegradation[1]. Therefore, it is recommended to protect solutions of **catharanthine tartrate** from light and to use degassed solvents where possible to minimize oxidative degradation.

## Troubleshooting Guide

Problem	Possible Cause	Recommended Solution
Low or inconsistent analytical results (e.g., HPLC).	Degradation of the stock solution or sample.	Prepare fresh solutions daily. If storing, aliquot and freeze at -20°C or -80°C and use within the recommended timeframe. Protect solutions from light.
Incomplete dissolution of the solid.	Ensure complete dissolution by vortexing or brief sonication. Refer to solubility data to ensure you are not exceeding the solubility limit in the chosen solvent.	
Appearance of unexpected peaks in chromatograms.	Formation of degradation products.	This could be due to prolonged storage, exposure to light, inappropriate pH, or high temperatures. Review handling and storage procedures. A forced degradation study may help to identify these degradation products.
Contamination of the solvent or glassware.	Use high-purity solvents and ensure all glassware is scrupulously clean.	
Precipitation of the compound from solution.	Exceeding the solubility limit.	Check the solubility of catharanthine tartrate in the specific solvent and adjust the concentration accordingly.
Change in temperature or pH of the solution.	Ensure the solution is maintained at a constant temperature. Be mindful of pH changes, especially when mixing with buffered solutions.	

Discoloration of the solution.	Oxidative degradation or other chemical reactions.	This is a sign of instability. Discard the solution and prepare a fresh one, taking precautions to minimize exposure to air and light. Consider using an inert atmosphere (e.g., argon or nitrogen) for sensitive experiments.
--------------------------------	--	--

## Data Summary Tables

Table 1: Recommended Storage and Handling Conditions for **Catharanthine Tartrate**

Form	Condition	Temperature	Duration	Reference
Solid	Long-term Storage	-20°C	≥ 4 years	[1]
Solid	Long-term Storage	2-8°C	Not specified	[4][6]
Solid	Short-term Shipping	Ambient	< 2 weeks	[2]
In Solution (DMSO)	Short-term Storage	-20°C	Up to 2 weeks	[5]
In Solution (General)	Long-term Storage	-80°C	Up to 1 year	[3]
In Solution (General)	Daily Use	Room Temperature	Same day	[5]

Table 2: Solubility of **Catharanthine Tartrate** in Common Solvents

Solvent	Solubility	Reference
DMSO	~30-50 mg/mL	[1][3]
DMF	~30 mg/mL	[1]
DMSO:PBS (pH 7.2) (1:1)	~0.5 mg/mL	[1]
Ethanol	Soluble	[4][5]
Methanol	Soluble	[5]
Pyridine	Soluble	[5]

Note: Quantitative stability data for **Catharanthine Tartrate** in different solvents and at various temperatures is limited in publicly available literature. The information provided is based on manufacturer recommendations and related studies. For critical applications, it is highly recommended to perform in-house stability studies.

## Experimental Protocols

### Protocol for a Forced Degradation Study of Catharanthine Tartrate

This protocol outlines a general procedure for conducting a forced degradation study to identify potential degradation products and assess the stability of **catharanthine tartrate** under various stress conditions.

Objective: To evaluate the stability of **catharanthine tartrate** under hydrolytic (acidic and basic), oxidative, thermal, and photolytic stress.

Materials:

- **Catharanthine Tartrate**
- HPLC grade methanol (or other suitable organic solvent)
- HPLC grade water
- Hydrochloric acid (HCl), 0.1 M and 1 M

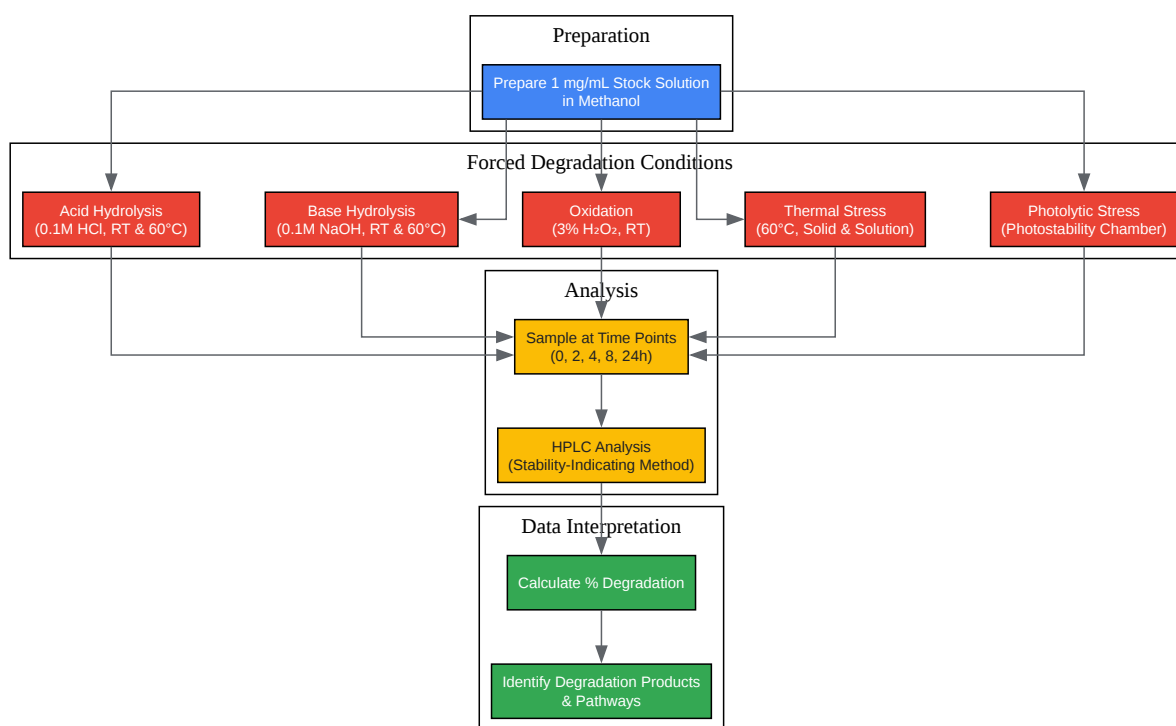
- Sodium hydroxide (NaOH), 0.1 M and 1 M
- Hydrogen peroxide (H<sub>2</sub>O<sub>2</sub>), 3%
- HPLC system with a UV or PDA detector
- pH meter
- Thermostatic oven
- Photostability chamber

#### Procedure:

- Preparation of Stock Solution:
  - Accurately weigh and dissolve **catharanthine tartrate** in a suitable solvent (e.g., methanol) to prepare a stock solution of known concentration (e.g., 1 mg/mL).
- Stress Conditions:
  - Acid Hydrolysis: Mix an aliquot of the stock solution with 0.1 M HCl. Keep at room temperature and analyze at different time points (e.g., 0, 2, 4, 8, 24 hours). If no degradation is observed, repeat with 1 M HCl and/or gentle heating (e.g., 60°C).
  - Base Hydrolysis: Mix an aliquot of the stock solution with 0.1 M NaOH. Analyze at the same time points as the acid hydrolysis. If no degradation is observed, repeat with 1 M NaOH and/or gentle heating.
  - Oxidative Degradation: Mix an aliquot of the stock solution with 3% H<sub>2</sub>O<sub>2</sub>. Keep at room temperature and analyze at the specified time points.
  - Thermal Degradation:
    - Solid State: Place a known amount of solid **catharanthine tartrate** in a thermostatic oven at an elevated temperature (e.g., 60°C). Withdraw samples at different time points, dissolve in a suitable solvent, and analyze.

- Solution State: Heat an aliquot of the stock solution in a sealed vial at an elevated temperature (e.g., 60°C) and analyze at the specified time points.
- Photolytic Degradation: Expose an aliquot of the stock solution in a photostability chamber to a controlled light source. Analyze at different time points. A control sample should be kept in the dark at the same temperature.
- Sample Analysis:
  - At each time point, withdraw a sample from each stress condition. If necessary, neutralize the acidic and basic samples before analysis.
  - Analyze all samples by a validated stability-indicating HPLC method. A common method involves a C18 column with a mobile phase of acetonitrile and a phosphate buffer (pH 3.5) with UV detection at 254 nm[8].
  - Record the peak area of catharanthine and any degradation products.
- Data Analysis:
  - Calculate the percentage of degradation of **catharanthine tartrate** at each time point for each stress condition.
  - Determine the retention times of the degradation products.

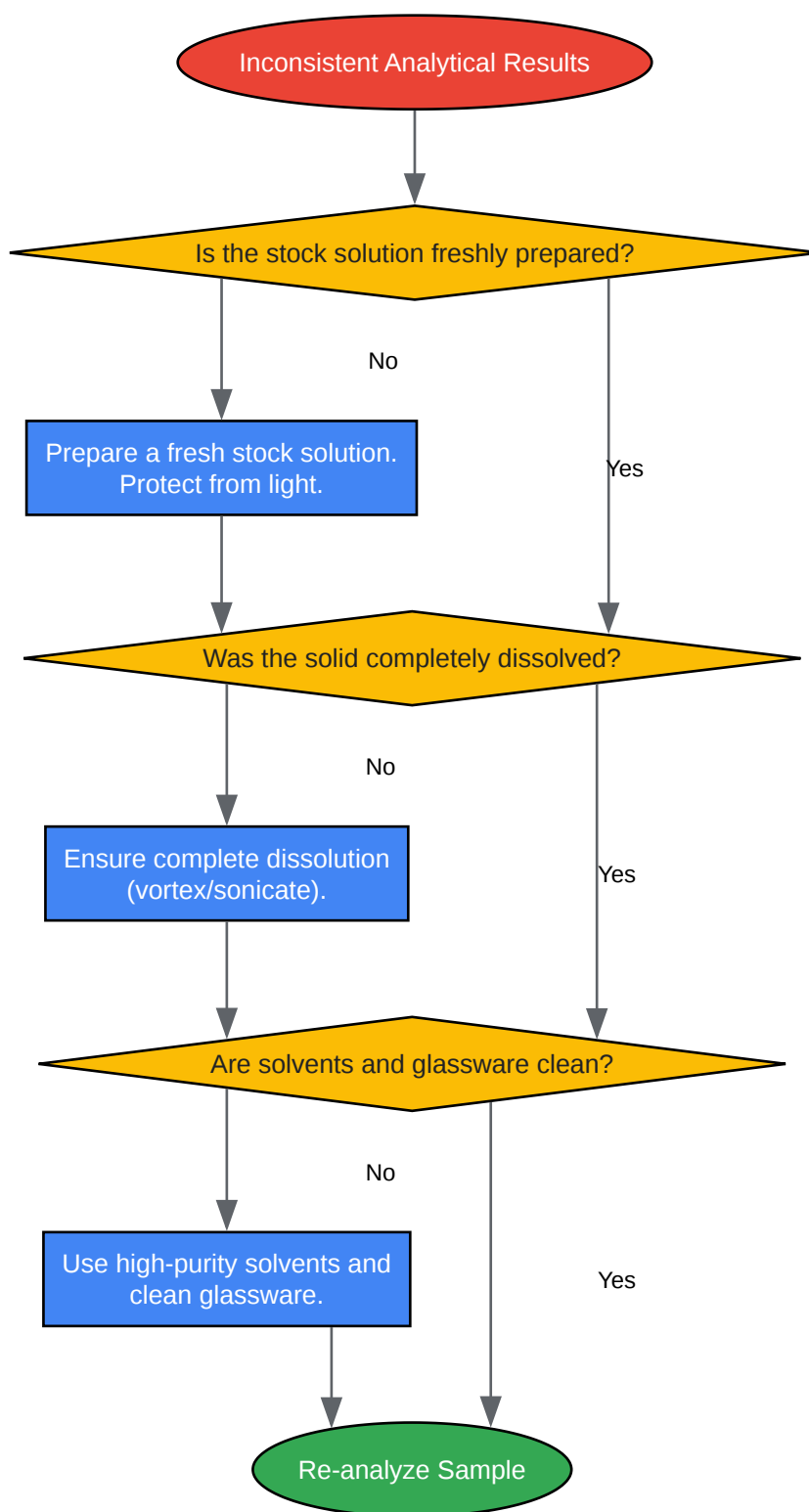
## Visualizations



[Click to download full resolution via product page](#)

Caption: Workflow for a forced degradation study of **Catharanthine Tartrate**.





[Click to download full resolution via product page](#)

Caption: Troubleshooting inconsistent analytical results for **Catharanthine Tartrate**.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Catharanthine oxidation in flavin mononucleotide-mediated catharanthine-vindoline coupling reaction for synthesis of dimeric indole alkaloids under near-ultraviolet light - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. Triarylammonium Radical Cation Promoted Coupling of Catharanthine with Vindoline: Diastereospecific Synthesis of Anhydrovinblastine and Reaction Scope - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Cell type matters: competence for alkaloid metabolism differs in two seed-derived cell strains of Catharanthus roseus - PMC [pmc.ncbi.nlm.nih.gov]
- 5. pH-dependent stability of major betalains in the encapsulated beetroot extracts (Beta vulgaris L.) [pubmed.ncbi.nlm.nih.gov]
- 6. chem.bg.ac.rs [chem.bg.ac.rs]
- 7. researchgate.net [researchgate.net]
- 8. mdpi.com [mdpi.com]
- To cite this document: BenchChem. [Stability of Catharanthine Tartrate in different solvents and temperatures]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15577702#stability-of-catharanthine-tartrate-in-different-solvents-and-temperatures]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)